

# Technical Guide: Desamino Glufosinate-d3

## Safety and Handling

**Author:** BenchChem Technical Support Team. **Date:** December 2025

### Compound of Interest

Compound Name: *Desamino Glufosinate-d3*

Cat. No.: *B13832036*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the available safety data, handling procedures, and biological context for **Desamino Glufosinate-d3** (also known as 3-Methylphosphinicopropionic acid-d3 or MPP-d3). This document is intended to support researchers, scientists, and drug development professionals in the safe and effective use of this compound.

## Chemical and Physical Properties

**Desamino Glufosinate-d3** is a deuterated metabolite of the herbicide Glufosinate. While a specific Safety Data Sheet (SDS) for the deuterated form is not readily available, data for the non-deuterated form, 3-Methylphosphinicopropionic acid (MPP), and the parent compound, Glufosinate-ammonium, provide a basis for safety and handling protocols.

Table 1: Physical and Chemical Properties of **Desamino Glufosinate-d3** and Related Compounds

Property	Desamino Glufosinate-d3	3-Methylphosphinicopropionic Acid (MPP)	Glufosinate-ammonium
Synonyms	4-(Hydroxy-(trideuteriomethyl)phosphoryl)butanoic acid	(2-Carboxyethyl)methylphosphinic acid, MPPA	2-amino-4-(hydroxymethylphosphinyl)butanoic acid monoammonium salt
CAS Number	1794938-71-8[1]	15090-23-0	77182-82-2
Molecular Formula	C5H8D3O4P[1]	C4H9O4P	C5H15N2O4P
Molecular Weight	169.13 g/mol [1]	152.09 g/mol	198.2 g/mol
Appearance	White Solid[2]	White Solid[2]	Crystalline solid with a slightly pungent odour
Melting Point	Not available	approx. 95°C (dec.)[2] [3]	215°C
Boiling Point	Not available	488.6±28.0 °C (Predicted)[3]	Not available
Density	Not available	1.372±0.06 g/cm3 (Predicted)[3]	Not available
Storage Temperature	2-8°C[3]	2-8°C[3]	Store in a cool, dry place.

## Hazard Identification and Toxicology

A complete toxicological profile for **Desamino Glufosinate-d3** is not available. The following information is based on the Safety Data Sheet for the disodium salt of its non-deuterated analogue, 3-Methylphosphinicopropionic Acid (MPP), and data for the parent compound, Glufosinate-ammonium.

Table 2: Hazard Information

Hazard	3- <b>Methylphosphinicopropionic Acid Disodium Salt</b>	Glufosinate-ammonium
GHS Hazard Statements	H302: Harmful if swallowed. H302: Harmful if swallowed. H315: Causes skin irritation. H319: Causes serious eye irritation.	H302: Harmful if swallowed. H360FD: May damage fertility. May damage the unborn child. H373: May cause damage to organs through prolonged or repeated exposure.
Signal Word	Warning	Danger
Acute Toxicity (Oral)	Category 4	Category 4
Skin Corrosion/Irritation	Category 2	Not classified as a skin irritant.
Serious Eye Damage/Irritation	Category 2A	Causes substantial but temporary eye injury.
Reproductive Toxicity	Not classified	Category 1B
Specific Target Organ Toxicity (Repeated Exposure)	Not classified	Category 2

Note: The toxicological properties of **Desamino Glufosinate-d3** have not been thoroughly investigated. The information presented should be used as a guide, and the compound should be handled with the caution appropriate for a substance of unknown toxicity.

## Experimental Protocols: Safe Handling and Use

Given the limited specific data for **Desamino Glufosinate-d3**, a conservative approach to handling based on best practices for analytical standards and related compounds is recommended.

## Personal Protective Equipment (PPE)

A comprehensive range of PPE should be worn when handling **Desamino Glufosinate-d3** to minimize exposure.[\[4\]](#)

- Eye Protection: Chemical splash goggles are essential to protect against splashes.[4] A face shield should be used for additional protection.
- Hand Protection: Chemical-resistant gloves, such as nitrile gloves, are required.[4]
- Body Protection: A lab coat or chemical-resistant apron should be worn. For larger quantities or when there is a risk of splashing, chemical-resistant coveralls are recommended.[4]
- Respiratory Protection: If working with the solid form where dust may be generated, or with solutions that may produce aerosols, a respirator is necessary.

## Engineering Controls

- Work with **Desamino Glufosinate-d3** should be conducted in a well-ventilated area, preferably within a chemical fume hood.
- An eyewash station and a safety shower must be readily accessible.

## Handling Procedures

- Avoid inhalation of dust or aerosols.
- Prevent contact with skin and eyes.
- Do not eat, drink, or smoke in the laboratory.
- Wash hands thoroughly after handling.
- When not in use, store the compound in a tightly sealed, properly labeled container.

## Storage

- Store in a cool, dry, and well-ventilated area.
- Keep the container tightly closed.
- Recommended storage temperature is 2-8°C.[3]

## Disposal

- Dispose of waste in accordance with local, state, and federal regulations.
- Do not allow the material to enter drains or waterways.

## Emergency Procedures

### First Aid Measures

- If Inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.
- In Case of Skin Contact: Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing. Seek medical attention if irritation persists.
- In Case of Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
- If Swallowed: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention.

### Accidental Release Measures

- Small Spills: Absorb the spill with an inert material (e.g., vermiculite, sand, or earth) and place it in a suitable container for disposal.
- Large Spills: Dike the area to contain the spill. Prevent the material from entering drains or waterways. Collect the material for disposal.

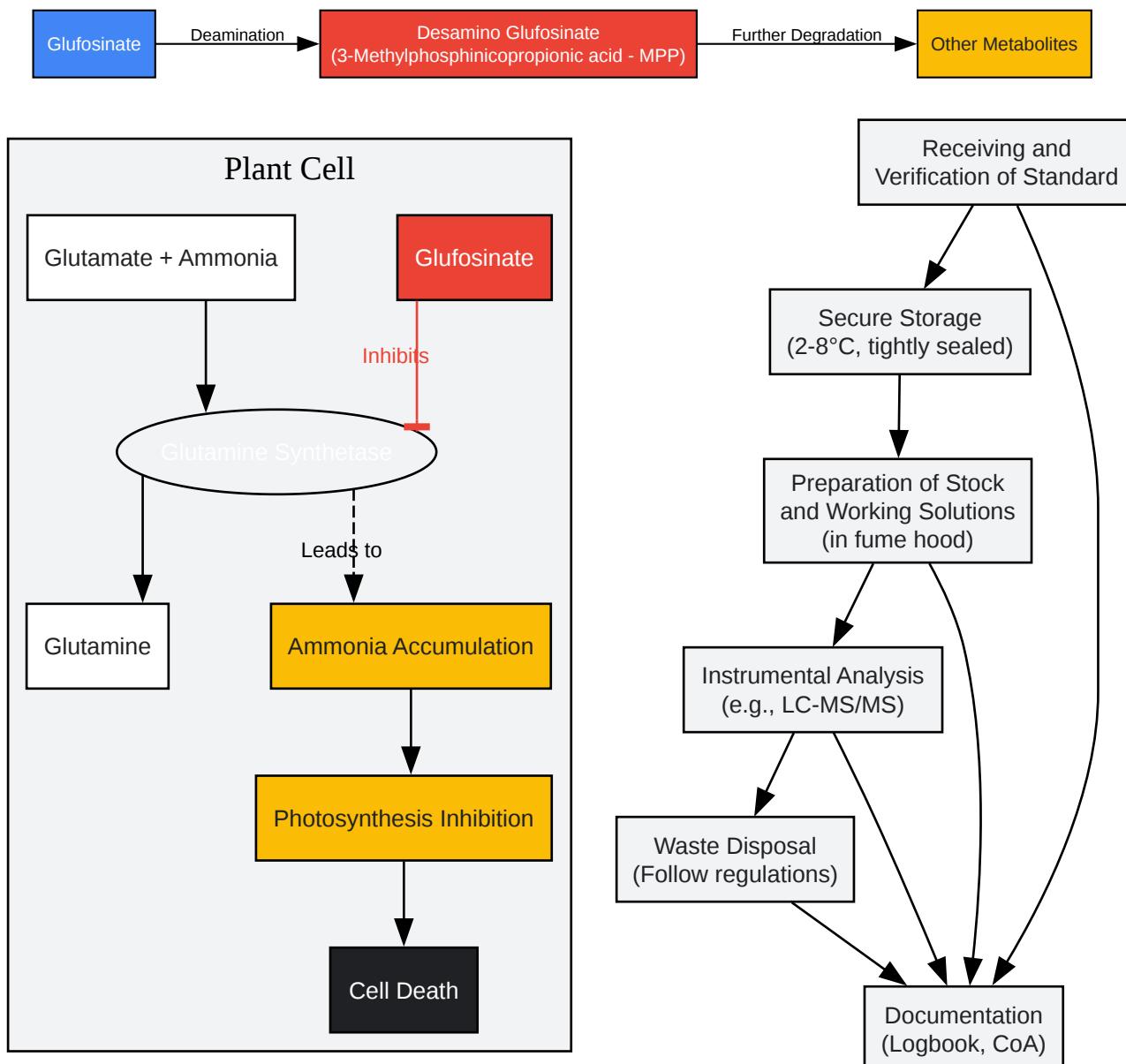
### Firefighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- Hazardous Combustion Products: May include oxides of carbon, nitrogen, and phosphorus.

### Biological Pathways and Mechanisms

#### Glufosinate Metabolism

Desamino Glufosinate (MPP) is a known metabolite of Glufosinate. The metabolic pathway involves the deamination of the parent compound.



[Click to download full resolution via product page](#)

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. epa.gov [epa.gov]
- 2. sbcpd.org [sbcpd.org]
- 3. Glufosinate - Wikipedia [en.wikipedia.org]
- 4. mallcom.in [mallcom.in]
- To cite this document: BenchChem. [Technical Guide: Desamino Glufosinate-d3 Safety and Handling]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b13832036#desamino-glufosinate-d3-safety-data-sheet-sds-information>

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)